

Spectral data of 2-Methylbenzo[d]thiazole-5-carboxylic acid (NMR, IR, Mass)

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Compound of Interest

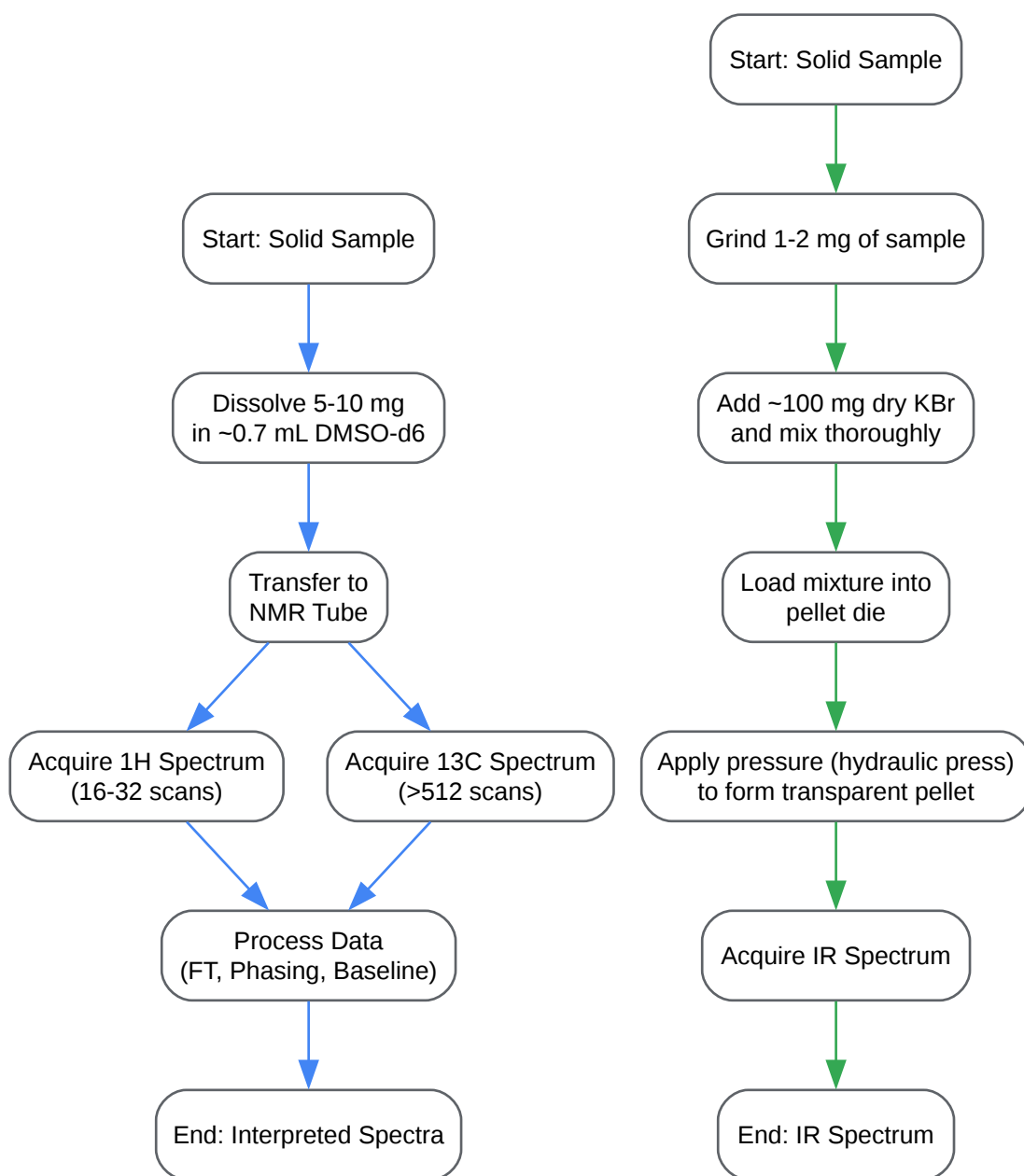
Compound Name: 2-Methylbenzo[d]thiazole-5-carboxylic acid

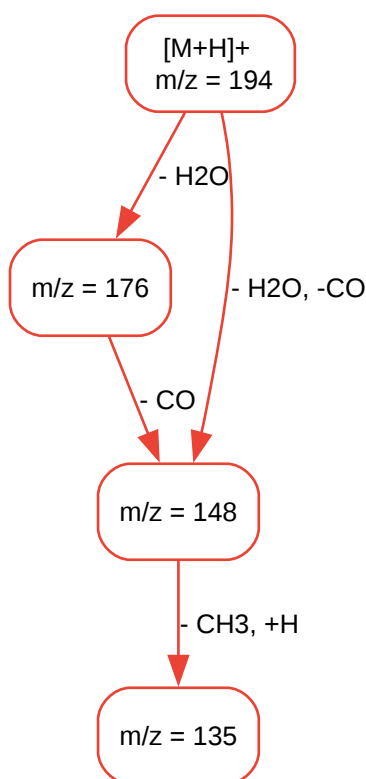
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Molecular Structure and Overview

2-Methylbenzo[d]thiazole-5-carboxylic acid (Molecular Formula: $C_9H_7NO_2S$, Molecular Weight: 193.23 g/mol) is a heterocyclic compound featuring a benzothiazole core functionalized with a methyl group at the 2-position and a carboxylic acid at the 5-position.^[1] The structural arrangement suggests its potential utility as a building block in medicinal chemistry and materials science. Accurate spectral characterization is paramount for verifying the identity, purity, and structure of synthesized batches of this compound.





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References

- 1. ¹H and ¹³C chemical shifts for 2-aryl and 2-N-arylamino benzothiazole derivatives | Semantic Scholar [semanticscholar.org]
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